

Cbz-4-fluoro-D-phe molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cbz-4-fluoro-D-phe

Cat. No.: B1166497

[Get Quote](#)

An In-depth Technical Guide to N- α -Carbobenzyloxy-4-fluoro-D-phenylalanine (**Cbz-4-fluoro-D-phe**)

This guide provides detailed technical information on the molecular structure, properties, and synthesis of N- α -Carbobenzyloxy-4-fluoro-D-phenylalanine, a fluorinated derivative of the amino acid D-phenylalanine. This compound is of interest to researchers in medicinal chemistry and peptide synthesis due to the unique properties conferred by the fluorine atom, such as altered electronic characteristics and metabolic stability.

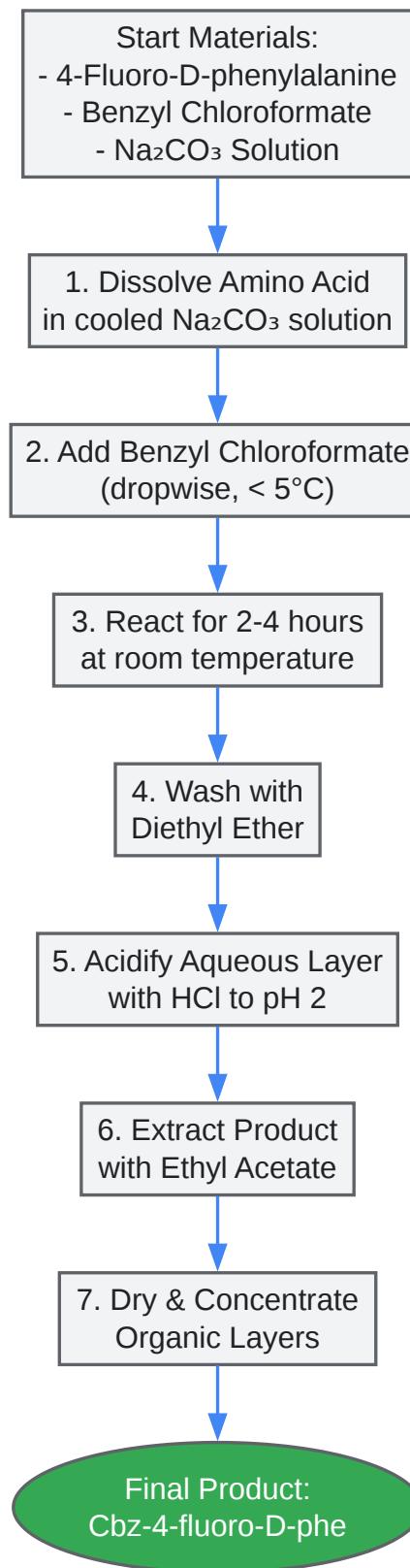
Quantitative Data Summary

The key physicochemical properties of **Cbz-4-fluoro-D-phenylalanine** and its unprotected precursor, 4-Fluoro-D-phenylalanine, are summarized below for easy comparison.

Property	Cbz-4-fluoro-D-phenylalanine (Z-Phe(4-F)-OH)	4-Fluoro-D-phenylalanine (H-D-Phe(4-F)-OH)
Molecular Formula	C17H16FNO4[1]	C9H10FNO2[2]
Molecular Weight	317.3 g/mol [1]	183.2 g/mol [2]
Synonyms	N-Benzylloxycarbonyl-4-fluoro-D-phenylalanine	p-Fluoro-D-phenylalanine[2]
Appearance	-	Off-white powder[2]
Melting Point	-	213 - 215 °C (decomposes)[2]
Storage Conditions	-	0 - 8 °C[2]

Molecular Structure

The structure of **Cbz-4-fluoro-D-phenylalanine** consists of a D-phenylalanine core, which is substituted with a fluorine atom at the para (4-position) of the phenyl ring. The alpha-amino group is protected by a carboxybenzyl (Cbz or Z) group.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. peptide.com [peptide.com]
- 2. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [Cbz-4-fluoro-D-phe molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1166497#cbz-4-fluoro-d-phe-molecular-structure-and-weight\]](https://www.benchchem.com/product/b1166497#cbz-4-fluoro-d-phe-molecular-structure-and-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com